Application Note: Analytical Characterization of (2,5-Dichloropyridin-4-yl)methanol

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Compound of Interest

Compound Name:	*(2,5-Dichloropyridin-4-yl)methanol*
CAS No.:	*866039-42-1*
Cat. No.:	*B031475*

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Introduction & Chemical Context

(2,5-Dichloropyridin-4-yl)methanol is a functionalized pyridine derivative characterized by two chlorine atoms at the 2 and 5 positions and a hydroxymethyl group at the 4 position. It serves as a versatile building block, particularly in the development of kinase inhibitors where the pyridine core mimics the ATP-binding motif.

The presence of electron-withdrawing chlorine atoms significantly alters the electronic properties of the pyridine ring compared to unsubstituted pyridinemethanols, reducing the basicity of the nitrogen and affecting chromatographic retention.

Physicochemical Profile

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Property	Description
Molecular Formula	$C_6H_5Cl_2NO$
Molecular Weight	178.02 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in Water
pKa (Calculated)	Pyridine N: ~1.5 - 2.0 (Significantly reduced from 5.2 due to -I effect of Cl)
LogP (Predicted)	~1.8 - 2.1

Structural Identification Protocols

Establishing the structural identity is the first pillar of characterization. The following protocols utilize orthogonal spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: Confirm the substitution pattern (2,5-dichloro) and the integrity of the hydroxymethyl group.

Protocol:

- Solvent: DMSO-d_6 (Preferred for solubility and OH visibility) or $CDCl_3$.
- Concentration: 10-15 mg in 0.6 mL.
- Instrument: 400 MHz or higher.[1]

Expected Signal Assignment (DMSO-d_6): The 2,5-dichloro substitution leaves protons at positions 3 and 6.

- H6 (Singlet, ~8.3 - 8.5 ppm): The most deshielded proton, located adjacent to the nitrogen (α-position) and ortho to a chlorine.

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- H3 (Singlet, ~7.6 - 7.8 ppm): Located between the C2-Cl and C4-CH_2OH groups.
- -OH (Triplet or Broad Singlet, ~5.5 - 5.8 ppm): Hydroxyl proton (coupling visible in dry DMSO).
- -CH_2- (Doublet, ~4.5 - 4.6 ppm): Benzylic-type methylene protons.

Note: If D_2O exchange is performed, the OH signal disappears and the CH_2 doublet collapses to a singlet.

Mass Spectrometry (LC-MS)

Objective: Confirm molecular weight and chlorine isotope pattern.

Protocol:

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.

Interpretation:

- Base Peak: $[M+H]^+$ at m/z 178.0 (nominal).
- Isotope Pattern: The presence of two chlorine atoms (

  Cl and

  Cl) creates a characteristic 9:6:1 intensity ratio for M, M+2, and M+4 peaks.
  - m/z 178 (100%)
  - m/z 180 (~65%)
  - m/z 182 (~10%)

Infrared Spectroscopy (FT-IR)

Key Bands:

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- O-H Stretch: Broad band at 3200–3400 cm^{-1}.
- C=N / C=C (Pyridine Ring): 1550–1600 cm^{-1}.
- C-Cl Stretch: Strong bands in the fingerprint region (600–800 cm^{-1}).

Purity & Assay: HPLC Method Development

This section details a robust Reverse-Phase HPLC method. Due to the low pKa of the pyridine nitrogen, pH control is less critical for peak tailing than with basic pyridines, but acidic pH is recommended to ensure stability and consistent retention.

Chromatographic Conditions (Standard Operating Procedure)

Parameter	Setting / Description
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18), 150 x 4.6 mm, 3.5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.2)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Volume	5 - 10 µL
Detection	UV at 275 nm (Primary), 220 nm (Secondary for impurities)
Run Time	20 minutes

Gradient Program:

- 0.0 min: 10% B
- 12.0 min: 90% B

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- 15.0 min: 90% B
- 15.1 min: 10% B
- 20.0 min: 10% B (Re-equilibration)

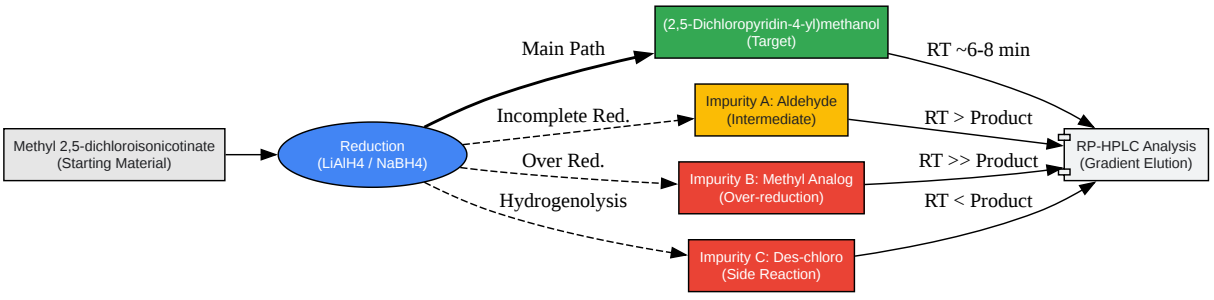
Impurity Profiling Logic

The synthesis of **(2,5-Dichloropyridin-4-yl)methanol** typically involves the reduction of Methyl 2,5-dichloroisonicotinate. The analytical method must resolve the product from the following potential process-related impurities:

- Starting Material (Ester): More hydrophobic; elutes after the alcohol.
- Over-Reduction Product (2,5-Dichloro-4-methylpyridine): Loss of oxygen; significantly more hydrophobic.
- Aldehyde Intermediate (2,5-Dichloropyridine-4-carbaldehyde): Reactive intermediate; elutes close to the alcohol (usually slightly later).
- De-halogenated Byproducts: (e.g., 2-chloropyridine-4-methanol) – Less hydrophobic; elutes before the main peak.

Visualizing the Impurity Fate

The following diagram maps the origin and detection of potential impurities.



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Figure 1: Impurity fate mapping for the reduction synthesis of **(2,5-Dichloropyridin-4-yl)methanol**.

Residual Solvents & Volatiles (GC-HS)

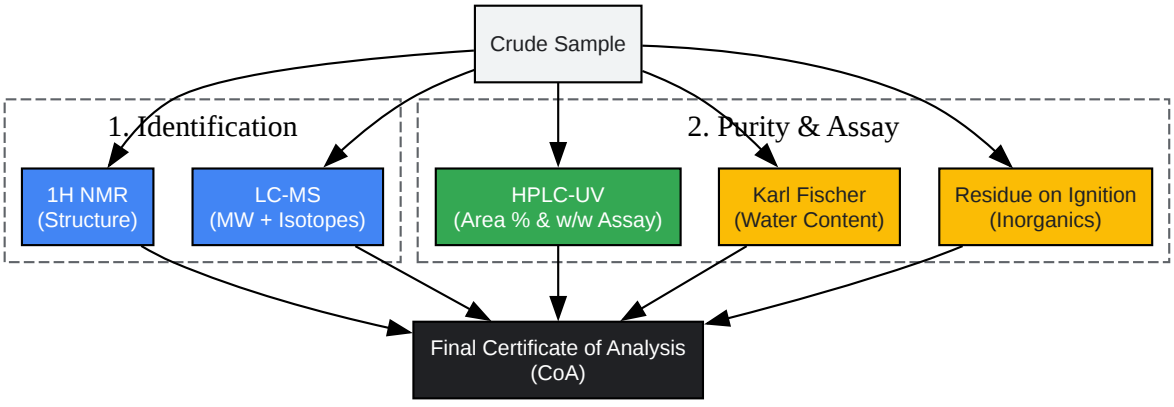
Since the synthesis likely involves solvents like THF, Methanol, or Toluene, Gas Chromatography with Headspace injection (GC-HS) is required.

Protocol:

- Column: DB-624 or VF-624ms (6% Cyanopropylphenyl dimethyl polysiloxane).
- Carrier Gas: Nitrogen or Helium @ 1.0 mL/min.
- Oven Program: 40°C (hold 5 min) → 10°C/min → 240°C.
- Headspace: Incubate sample (dissolved in DMSO/DMAc) at 80°C for 20 mins.

Quantitative Workflow Summary

To ensure data integrity, the characterization should follow this logical workflow.



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Figure 2: Analytical workflow for full characterization and CoA generation.

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References

- Snyder, L. R., Kirkland, J. J., & Glajch, J. L. (1997). Practical HPLC Method Development. John Wiley & Sons. (Standard reference for RP-HPLC conditions cited in methodology).

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